

Unveiling BDM31827: A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: BDM31827

Cat. No.: B8822357

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure and a putative synthetic route for the compound **BDM31827**. Due to the limited publicly available information, this document synthesizes the known structural details and proposes a general synthetic methodology based on related chemical transformations. Currently, specific experimental data, including quantitative yields, detailed reaction protocols, and comprehensive characterization, are not available in the public domain. Similarly, information regarding the biological activity and associated signaling pathways of **BDM31827** is yet to be disclosed.

Chemical Structure and Identification

BDM31827 is a small molecule with a defined chemical structure. Its systematic and unique identifiers are crucial for unambiguous reference in research and development.

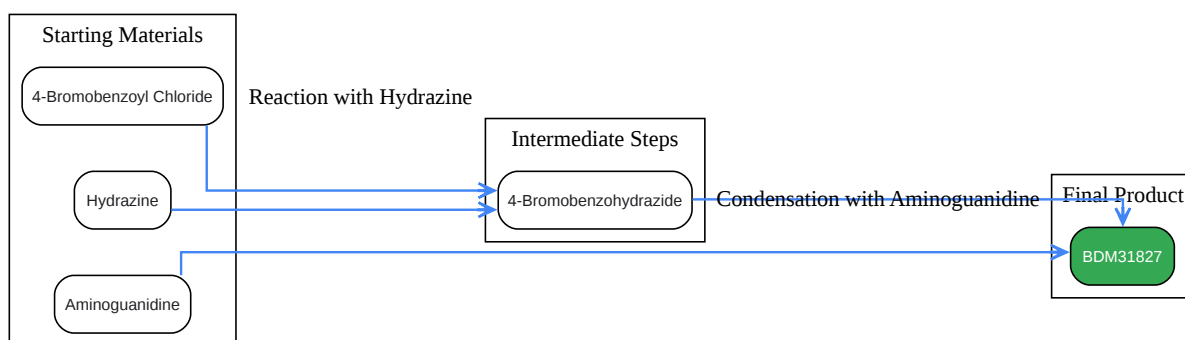
Identifier	Value
IUPAC Name	4-(4-bromophenyl)-N'-(diaminomethylene)benzenecarbohydrazonamide
CAS Number	1449633-82-7
Chemical Formula	C ₁₄ H ₁₄ BrN ₅
Molecular Weight	344.20 g/mol

Chemical Structure:

Caption: 2D chemical structure of **BDM31827**.

Proposed Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **BDM31827** has not been published, a plausible synthetic route can be conceptualized based on its structural components. The molecule is comprised of a 4-bromophenyl-substituted benzohydrazide core linked to a guanidinyll moiety. A potential synthetic workflow is outlined below.



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Caption: Proposed synthetic workflow for **BDM31827**.

Putative Experimental Protocol:

Step 1: Synthesis of 4-Bromobenzohydrazide

- To a solution of hydrazine hydrate in a suitable solvent (e.g., ethanol or tetrahydrofuran) cooled in an ice bath, slowly add 4-bromobenzoyl chloride.
- The reaction mixture is stirred at room temperature for a specified period.

- The resulting precipitate, 4-bromobenzohydrazide, is collected by filtration, washed with a cold solvent, and dried under a vacuum.

Step 2: Synthesis of **BDM31827** (4-(4-bromophenyl)-N'-(diaminomethylene)benzenecarbohydrazonamide)

- A mixture of 4-bromobenzohydrazide and an aminoguanidine salt (e.g., aminoguanidine hydrochloride) is heated in a suitable solvent (e.g., ethanol or isopropanol).
- The reaction is monitored for completion using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the crude product is isolated.
- Purification of the final compound would likely be achieved through recrystallization or column chromatography.

Note: This proposed protocol is a general guideline. The specific reaction conditions, including solvents, temperatures, reaction times, and purification methods, would require optimization for the successful synthesis of **BDM31827**.

Quantitative Data

As of the date of this guide, no specific quantitative data for the synthesis of **BDM31827**, such as percentage yields, melting points, or spectroscopic data (^1H NMR, ^{13}C NMR, Mass Spectrometry), has been reported in publicly accessible scientific literature or patents.

Biological Activity and Signaling Pathways

Currently, there is no available information on the biological activity, mechanism of action, or any associated signaling pathways for **BDM31827**. Further research is required to elucidate the pharmacological properties of this compound.

Conclusion

BDM31827 is a distinct chemical entity with a known structure. While a plausible synthetic route can be proposed based on established chemical principles, a detailed and validated experimental protocol, along with associated quantitative and characterization data, remains to

be published. Furthermore, the biological profile of **BDM31827** is currently unknown. This guide serves as a foundational document based on the available structural information and is intended to support future research and development efforts focused on this compound. As new data emerges, this guide will be updated to reflect the latest scientific findings.

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